

# Application Notes and Protocols for Z-Nle-OH Coupling Reaction with HBTU

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## Compound of Interest

Compound Name: Z-Nle-OH

Cat. No.: B554368

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These application notes provide a detailed guide for the coupling of **Z-Nle-OH** (N-benzyloxycarbonyl-L-norleucine) with a primary or secondary amine using HBTU (O-(Benzotriazol-1-yl)-N,N,N',N'-tetramethyluronium hexafluorophosphate) as the coupling reagent. This reaction is a fundamental step in peptide synthesis and the development of peptide-based therapeutics.

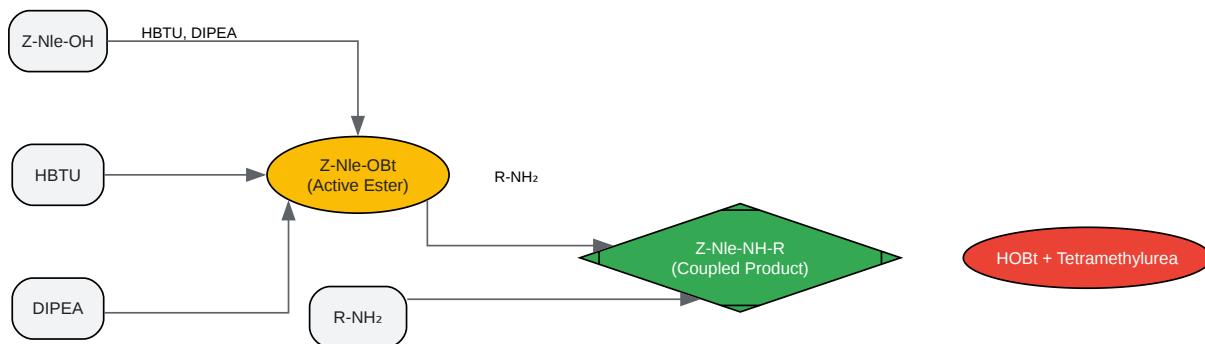
Norleucine, a non-proteinogenic amino acid, is often incorporated into peptide sequences to probe structure-activity relationships or to enhance metabolic stability. The benzyloxycarbonyl (Z) protecting group provides robust protection of the N-terminus and is removable under specific conditions, allowing for orthogonal protection strategies in complex peptide synthesis.

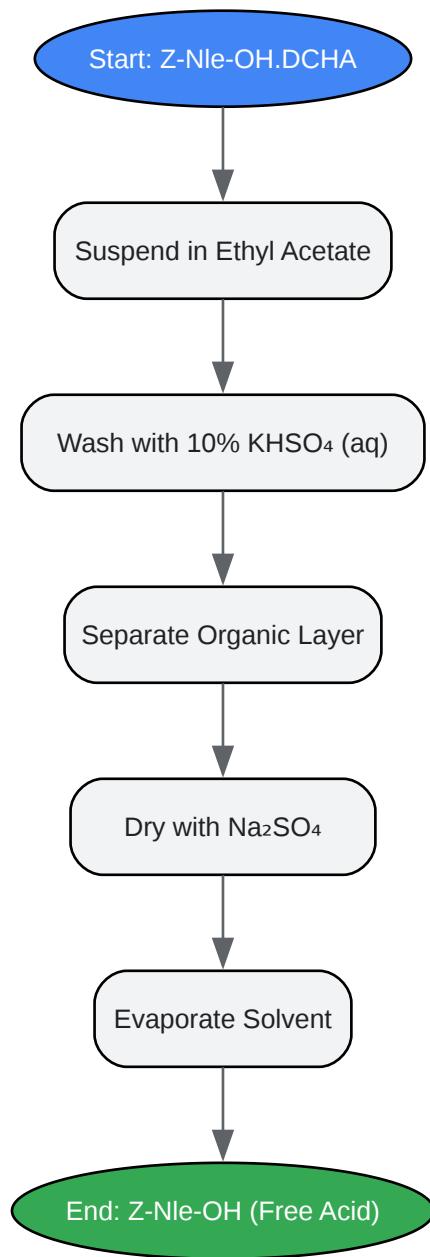
## Overview of the Z-Nle-OH Coupling Reaction

The coupling of **Z-Nle-OH** with an amine is an amide bond formation reaction facilitated by an activating agent. HBTU is a highly efficient uronium-based coupling reagent that converts the carboxylic acid of **Z-Nle-OH** into an active ester, which is then susceptible to nucleophilic attack by the amine. The reaction is typically carried out in an aprotic polar solvent, such as N,N-dimethylformamide (DMF), and in the presence of a non-nucleophilic base, most commonly N,N-diisopropylethylamine (DIPEA), to neutralize the released proton and maintain a basic environment.

## Mechanism of HBTU-mediated Coupling

The reaction proceeds through the formation of an HOBt (1-hydroxybenzotriazole) active ester of **Z-Nle-OH**. This is a rapid and efficient process that minimizes the risk of racemization.





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